

Technical Safety & Advisory Bulletin: Pangamic Acid Formulations

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Compound of Interest

Compound Name: Vitamin B15

Cat. No.: B1502927

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Bulletin ID: TSB-PA-20260120 Date of Issue: January 20, 2026 Subject: Characterization and Safe Handling of Commercial Pangamic Acid ("**Vitamin B15**") Formulations for Research Applications Audience: Researchers, Principal Investigators, Laboratory Safety Personnel, and Drug Development Professionals

Disclaimer: This document is intended for informational and risk mitigation purposes only. It is not an endorsement of the use of "pangamic acid" in experimental protocols. The U.S. Food and Drug Administration (FDA) considers pangamic acid "not an identifiable substance" and has deemed products labeled as such to be unsafe for food and drug use^{[1][2]}.

Frequently Asked Questions (FAQs) & Critical Safety Alerts

Q1: What is "pangamic acid" or "**Vitamin B15**"?

A1: "Pangamic acid" is a trade name for a substance that is not a scientifically recognized vitamin or a single, defined chemical compound^{[1][3]}. The FDA has stated that no identity has been established for a substance called pangamic acid^[2]. Products marketed under this name vary widely in composition and may contain a mixture of several different chemicals^{[1][4]}. The originally proposed structure, 6-O-(N,N-dimethylglyciny)-D-gluconic acid, has not been scientifically verified in commercial products^{[1][5]}.

Q2: If it's not a defined substance, what am I actually working with?

A2: Analysis of commercial "pangamic acid" has revealed a range of components, which should not be considered "contaminants" but rather the actual ingredients. These most commonly include:

- Diisopropylamine Dichloroacetate (DADA)[1][5]
- N,N-Dimethylglycine (DMG)[4]
- Calcium Gluconate[4][5]
- Glycine[4][5]
- Mixtures of the above or other inert materials like cellulose[4].

Q3: What are the primary toxicity concerns with these components?

A3: The most significant, scientifically documented risk is associated with Diisopropylamine Dichloroacetate (DADA).

- Mutagenicity: DADA and its component, diisopropylamine, have demonstrated mutagenic properties in the Ames test[1][2][4]. This suggests a potential carcinogenic risk[1][4].
- Toxicity of Metabolites: DADA readily hydrolyzes or metabolizes into diisopropylamine (DIPA) and dichloroacetate (DCA)[1][6]. DCA itself has been a subject of toxicological studies, and chronic administration can lead to unexpected toxic profiles due to self-inhibition of its metabolism[7].

Q4: Is N,N-Dimethylglycine (DMG) considered toxic?

A4: N,N-Dimethylglycine is a naturally occurring intermediate in choline metabolism[8][9]. It is generally considered safe for short-term use, with studies showing no significant adverse effects for up to 28 days[10][11]. However, the long-term safety profile of DMG supplementation is unknown[10][11][12].

Q5: How should my lab mitigate these risks?

A5: Mitigation begins with identification. Since the composition of any "pangamic acid" product is unknown, it must be handled as a novel chemical with unknown hazards[13]. Do not assume

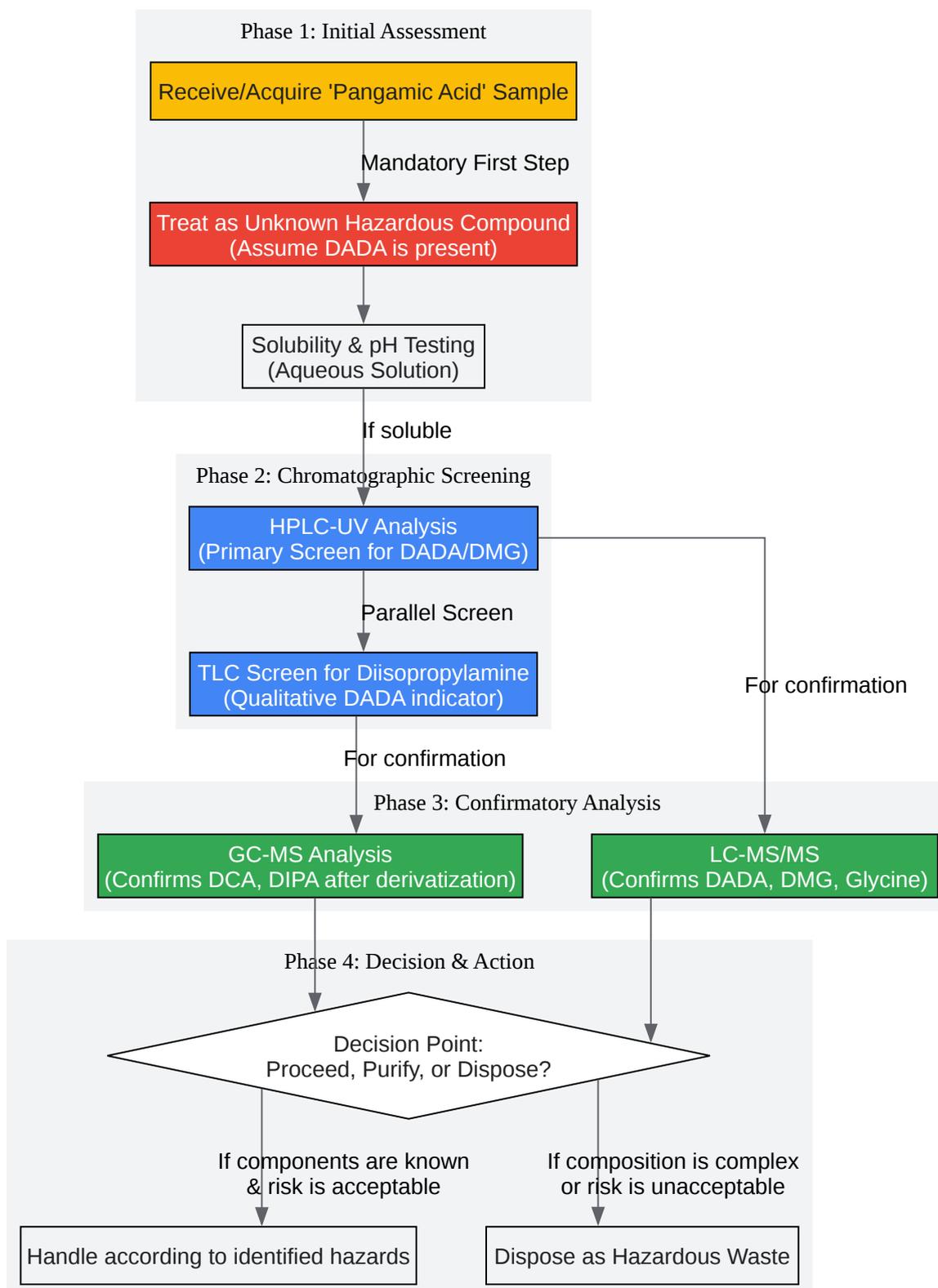
the product is benign. The primary goal is to identify the actual components and handle the material according to the risks of the most hazardous potential ingredient (i.e., DADA).

Troubleshooting Guide: Characterization of "Pangamic Acid" Samples

This section provides workflows for researchers to identify the components within their uncharacterized "pangamic acid" samples before any experimental use.

Workflow for Component Identification

The logical flow for characterizing an unknown "pangamic acid" sample involves a tiered analytical approach.



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Caption: Workflow for characterizing unknown "pangamic acid" samples.

Experimental Protocols for Component Identification

Protocol 2.2.1: High-Performance Liquid Chromatography (HPLC) for DADA and DMG

- Objective: To separate and tentatively identify DADA and DMG.
- Instrumentation: HPLC system with a UV detector.
- Column: Octadecylsilane (C18) bonded silica column[9].
- Mobile Phase: A gradient system using an aqueous buffer (e.g., perchloric acid solution, pH adjusted) and an organic solvent like acetonitrile is effective[9]. For DMG, an isocratic system with a potassium phosphate buffer may be used with UV detection at a low wavelength (~198-210 nm)[6][14].
- Preparation:
 - Prepare analytical standards of Diisopropylamine Dichloroacetate (CAS 660-27-5), N,N-Dimethylglycine (CAS 1118-68-9), and Glycine (CAS 56-40-6).
 - Dissolve a known quantity of the "pangamic acid" sample in the initial mobile phase solvent. Filter through a 0.45 µm syringe filter.
- Analysis: Inject the sample and standards. Compare retention times of peaks in the sample to those of the analytical standards.
- Troubleshooting:
 - Issue: Poor peak separation. Solution: Adjust the mobile phase gradient or pH. Ensure the column is properly conditioned.
 - Issue: No peaks detected. Solution: Check detector wavelength. DADA and DMG have low UV absorbance; detection may require wavelengths around 200-210 nm[6][9]. If still unsuccessful, proceed to mass spectrometry.

Protocol 2.2.2: Gas Chromatography-Mass Spectrometry (GC-MS) for Dichloroacetate (DCA)

- Objective: To confirm the presence of DCA, a key component of DADA.

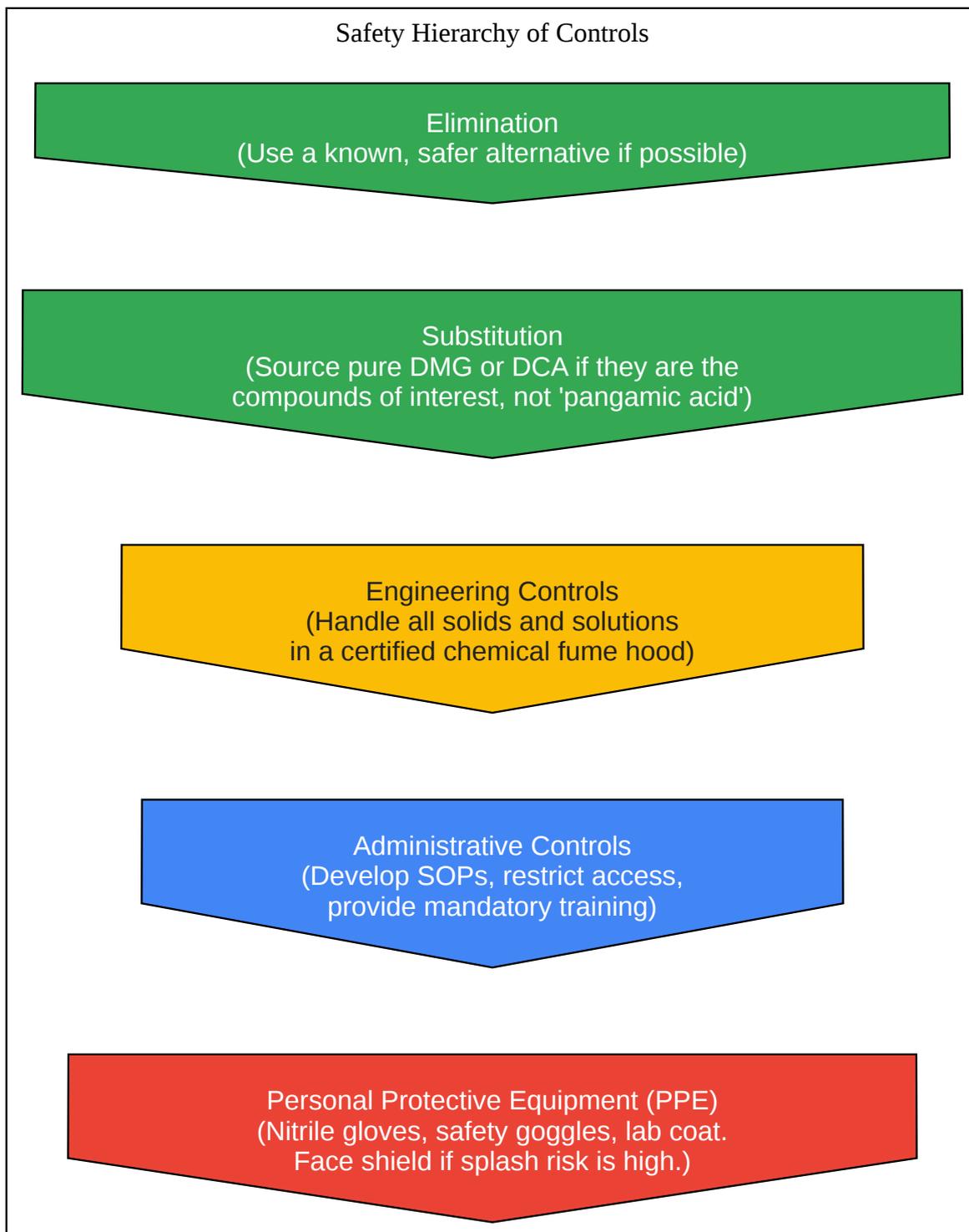
- Instrumentation: GC-MS system.
- Derivatization (Required): DCA is not volatile and requires derivatization to be analyzed by GC. A common method is conversion to its methyl ester using diazomethane[5][6]. Caution: Diazomethane is highly toxic and explosive; handle with extreme care using established safety protocols.
- Sample Preparation:
 - Acidify an aqueous solution of the sample to $\text{pH} < 1$.
 - Extract the acidic components (including DCA) with a solvent like methyl-tert-butyl ether[6].
 - Carefully add the derivatizing agent (e.g., diazomethane) to the extract.
- Analysis: Inject the derivatized sample into the GC-MS. Search the resulting mass spectrum for the characteristic fragmentation pattern of the DCA methyl ester.
- Troubleshooting:
 - Issue: Derivatization is inefficient. Solution: Ensure the sample extract is completely dry, as water can quench the reaction.
 - Issue: Contaminating peaks. Solution: Run a blank of the extraction solvent and derivatization agent to identify background signals.

Risk Mitigation & Safe Handling Protocols

Given the undefined nature and documented mutagenicity of common ingredients, all materials labeled "pangamic acid" must be handled under the assumption that they are hazardous[13].

Hierarchy of Controls

This framework prioritizes safety measures from most to least effective.



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Caption: Hierarchy of controls for handling "pangamic acid".

Summary of Handling Procedures

Control Level	Requirement	Rationale
Assessment	Always treat "pangamic acid" as a substance with unknown toxicity and potential carcinogenicity/mutagenicity[1][13].	The composition is not guaranteed, and documented ingredients (DADA) are mutagenic[2][4].
Engineering	All handling of solid material (weighing, preparing solutions) and volatile liquids must be conducted in a certified chemical fume hood[10][15].	Prevents inhalation of aerosolized powders or vapors from potentially hazardous compounds.
PPE	Wear standard laboratory PPE: safety goggles (or safety glasses with side shields), a lab coat, and chemical-resistant gloves (nitrile is appropriate for incidental contact)[10][13].	Provides a primary barrier against skin contact and eye exposure.
Storage	Store in a clearly labeled, sealed container in a designated, ventilated area. Segregate from incompatible materials (e.g., strong acids, bases, oxidizers)[12][13].	Prevents accidental use and dangerous reactions. Clear labeling ("Potential Mutagen; Composition Unverified") informs all lab personnel of the risk.
Disposal	Dispose of all "pangamic acid" materials (pure substance and solutions) as hazardous chemical waste in accordance with institutional and local regulations[10].	Prevents the release of potentially mutagenic and environmentally harmful chemicals into the standard waste stream.

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